

Toxicological and Environmental Profile of Orysastrobin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Orysastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

Get Quote

The table below summarizes the key data found in the search results.

Aspect	Available Data
Acute Mammalian Toxicity	Moderate toxicity [1].
Developmental Toxicity	Induced cardiac abnormalities and developmental delays in zebrafish embryos at 5.0 mg/L [2] [3].
Irritation & Sensitization	Caused no skin or eye irritation in rabbits; negative in skin sensitization test (guinea pigs) [4].
Bioaccumulation Potential	High [1].
Ecotoxicity to Aquatic Life	Moderately toxic to most aquatic species [1].
Ecotoxicity to Bees & Birds	Relatively non-toxic to honeybees; moderately toxic to birds [1].
Soil Degradation (DT ₅₀)	55 days (moderately persistent) [1].

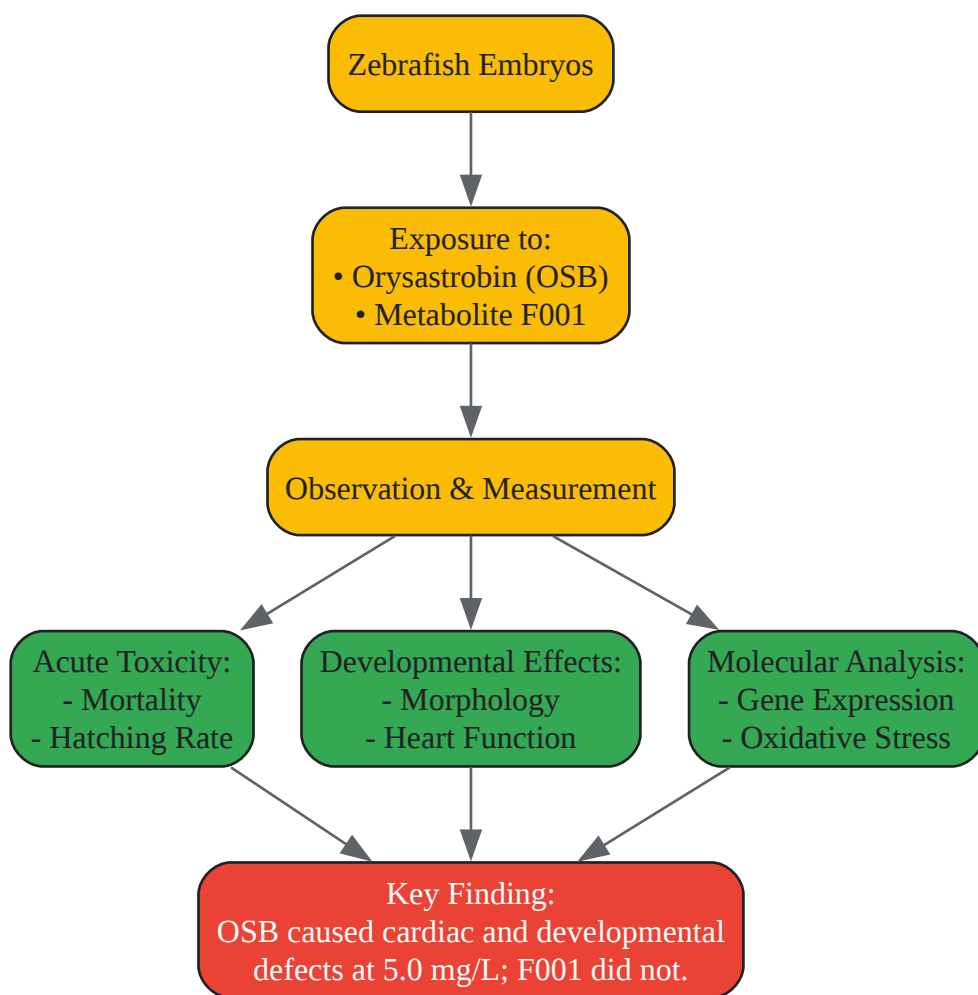
Aspect	Available Data
Water Solubility	80.6 mg/L at 20°C (moderate) [1].
Mode of Action	Respiration inhibitor, QoI fungicide (FRAC Group 11) [1].

Experimental Data and Protocol Insights

While the core mammalian toxicological studies were not detailed, a recent study investigated the developmental toxicity of **orysastrobin** on zebrafish embryos, providing a potential model for ecotoxicological assessment.

- **Test Organism:** Zebrafish (*Danio rerio*) embryos [2] [3].
- **Tested Compounds:** **Orysastrobin** (OSB) and its stereoisomeric metabolite F001 [2] [3].
- **Dosing and Exposure:** Embryos were exposed to various concentrations of OSB and F001. The study noted that OSB did not cause significant mortality or inhibit hatching, but induced abnormalities at a concentration of **5.0 mg/L** [3].
- **Key Observed Endpoints:**
 - **Morphological Abnormalities:** Pericardial and yolk sac edemas, spine curvature, and bleeding [3].
 - **Organ-Specific Effects:** Abnormal cardiac development, impaired heart function, and a delay in liver formation [3].
 - **Oxidative Stress:** Induction of reactive oxygen species (ROS) in the embryos [3].
 - **Gene Expression:** Up-regulation of key heart development genes, such as *kcnn6a* and *amhc* [3].
- **Comparative Finding:** The metabolite F001 did not induce such abnormalities within the tested concentration ranges, indicating stereoselective toxicity [3].

The experimental workflow of this study can be visualized as follows:



[Click to download full resolution via product page](#)

Key Context for Researchers

- **Fungicide Resistance:** **Oryastrobin** is a QoI (Quinone outside Inhibitor) fungicide [1]. This class is considered high-risk for resistance development. A common mutation in fungal cytochrome b (G143A) can significantly reduce the efficacy of many QoIs, a crucial factor for antifungal combination strategies [5].
- **Regulatory Status:** According to the Pesticide Properties Database, **oryastrobin** is **not approved** for use in the European Union under EC Regulation 1107/2009 [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Orysastrobin - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Stereoisomeric developmental toxicity of orysastrobin and ... [sciencedirect.com]
3. Stereoisomeric developmental toxicity of orysastrobin and ... [pubmed.ncbi.nlm.nih.gov]
4. Toxicological overview of a novel strobilurin fungicide ... [academia.edu]
5. Identification of Fungicide Combinations for Overcoming ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Toxicological and Environmental Profile of Orysastrobin].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b636842#orysastrobin-adi-noael-toxicological-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com